

Ginnol: A Review of its Structure-Activity Relationship and Therapeutic Potential

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Compound of Interest

Compound Name: Ginnol

Cat. No.: B1258068

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Abstract

Ginnol, a long-chain fatty alcohol found in various medicinal plants, has garnered scientific interest for its potential therapeutic properties. This technical guide provides a comprehensive overview of the current understanding of **Ginnol**'s structure-activity relationship (SAR), drawing from available literature on its biological activities and those of structurally related compounds. While direct quantitative SAR studies on **Ginnol** derivatives are limited, this document consolidates existing knowledge on its anti-inflammatory, hepatoprotective, and antiviral effects. This guide also outlines general experimental protocols and potential mechanisms of action to facilitate further research and drug development efforts centered on this natural product.

Introduction

Ginnol is a naturally occurring chiral long-chain fatty alcohol with the chemical formula $C_{29}H_{60}O$. It is found in a variety of plant species, including *Lonicera macranthoides*, *Cocculus hirsutus*, and *Ginkgo biloba*.^[1] Traditional medicine has long utilized plants containing **Ginnol** for various ailments, suggesting its potential as a bioactive compound.^[1] Modern research has begun to explore the pharmacological activities of **Ginnol**, identifying potential anti-inflammatory, hepatoprotective, antioxidant, and antiviral properties.^[1] Notably, it has demonstrated activity against the H1N1 influenza strain.^[1]

The primary mechanism of action for **Ginnol** is thought to involve its interaction with biological membranes and proteins, which can influence membrane fluidity and permeability, and modulate protein activity.^[1] However, a detailed understanding of its specific molecular targets and the signaling pathways it modulates remains an active area of investigation. This guide aims to synthesize the available data on **Ginnol**'s biological activities and explore the structure-activity relationships of long-chain alcohols and related natural products to provide a framework for future research.

Chemical Structure

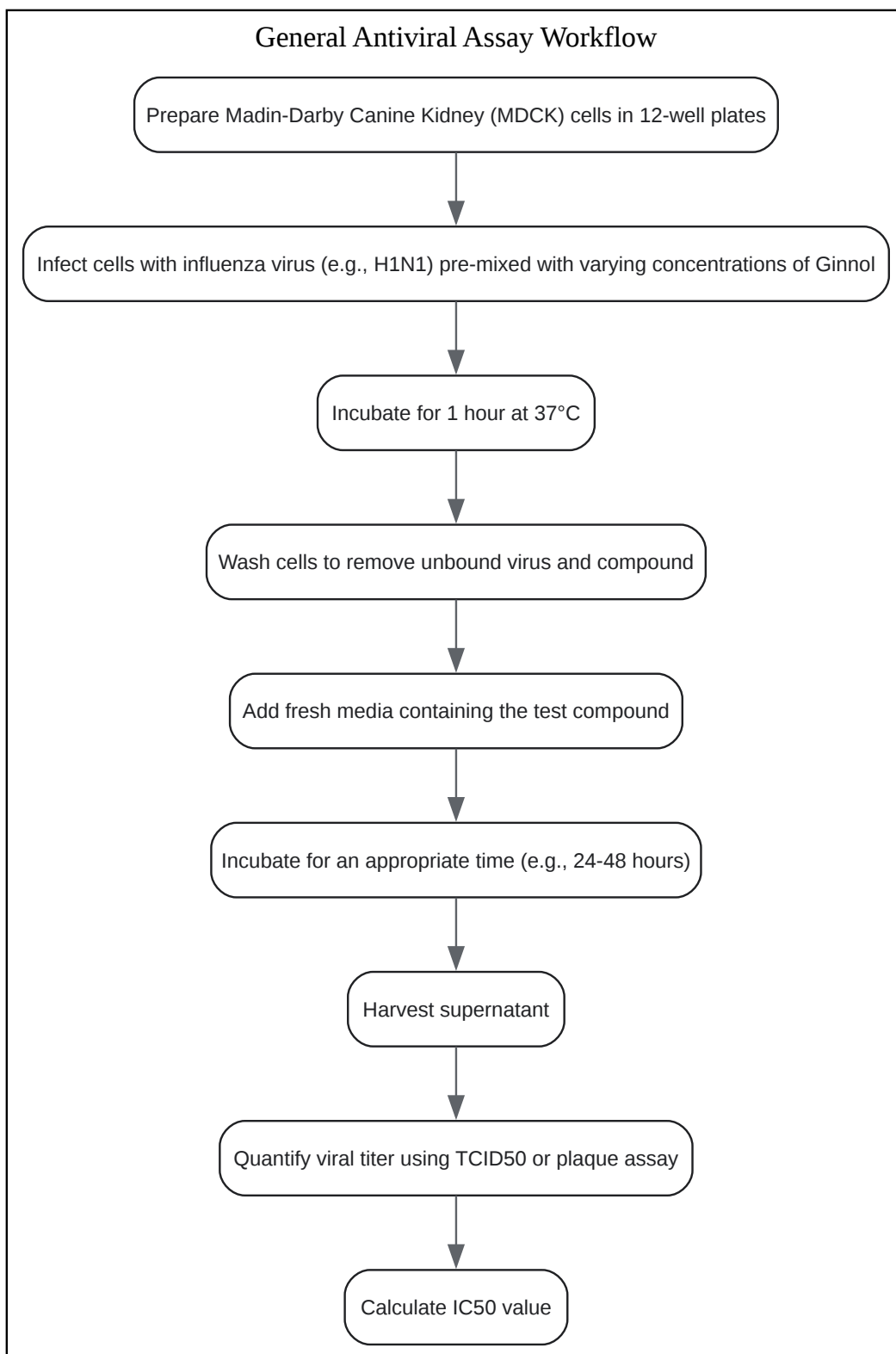
The chemical structure of **Ginnol** is characterized by a 29-carbon chain with a hydroxyl group. The presence of a chiral center also gives rise to (S)- and (R)-enantiomers.

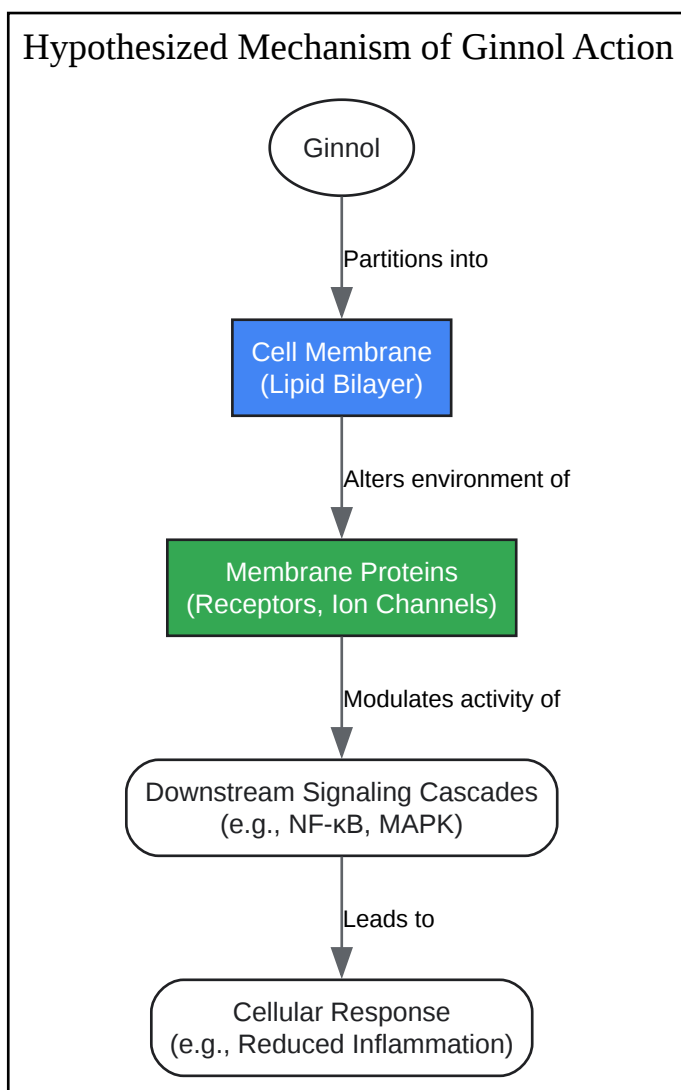
Ginnol (C₂₉H₆₀O)

HO-CH-(CH₂)₁₈-CH₃

|
(CH₂)₈

|
CH₃





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References

- 1. Ginnol | 2606-50-0 | Benchchem [benchchem.com]

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